A Comparative Guide to the Aqueous Stability of Piperazine-2-Carbohydrazide

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Compound of Interest

Compound Name: *Piperazine-2-carbohydrazide*

Cat. No.: *B13121175*

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For researchers, scientists, and drug development professionals, understanding the intrinsic stability of a new chemical entity is a cornerstone of early-stage development. This guide provides an in-depth technical comparison of the stability of **Piperazine-2-carbohydrazide** in aqueous solutions. By leveraging established principles of forced degradation, we will explore the molecule's potential liabilities and benchmark its stability against a structurally related compound, Piperazine-2-carboxylic acid. This guide is designed to not only present a methodology but also to elucidate the scientific rationale behind the experimental design, ensuring a robust and self-validating approach to stability assessment.

Introduction: Why Stability Testing is Critical

The stability of an active pharmaceutical ingredient (API) in an aqueous environment is a critical quality attribute that influences its safety, efficacy, and shelf-life. For a molecule like **Piperazine-2-carbohydrazide**, which contains both a piperazine ring and a carbohydrazide functional group, understanding its degradation pathways under various stress conditions is paramount. The piperazine moiety, while generally stable, can be susceptible to oxidation and thermal degradation.[1] The carbohydrazide group, a derivative of hydrazine, is known to be a strong reducing agent and can be prone to hydrolysis and oxidation.

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This guide will detail a comprehensive forced degradation study designed to identify the intrinsic stability of **Piperazine-2-carbohydrazide**. Forced degradation, or stress testing, is the process of subjecting a compound to conditions more severe than accelerated stability testing to predict its long-term stability and to develop stability-indicating analytical methods.[2][3] The International Council for Harmonisation (ICH) guidelines, specifically ICH Q1A(R2), provide a framework for stability testing, which we will adapt for this specific investigation.

For a meaningful comparison, we will contrast the stability profile of **Piperazine-2-carbohydrazide** with that of Piperazine-2-carboxylic acid. This comparison will allow us to discern the influence of the carbohydrazide functional group on the overall stability of the molecule, as the piperazine ring is common to both.

Experimental Design: A Rationale-Driven Approach

The design of a forced degradation study must be rooted in the chemical nature of the molecule under investigation. For **Piperazine-2-carbohydrazide**, the potential sites of degradation are the carbohydrazide side chain (hydrolysis, oxidation) and the piperazine ring (oxidation).

Materials

- **Piperazine-2-carbohydrazide**
- Piperazine-2-carboxylic acid[4][5]
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H_2O_2)
- High-purity water (Milli-Q® or equivalent)
- HPLC-grade acetonitrile and methanol
- Phosphate and acetate buffers

Stress Conditions

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The following stress conditions are selected to probe the potential degradation pathways of **Piperazine-2-carbohydrazide** and Piperazine-2-carboxylic acid. The goal is to achieve 5-20% degradation of the parent compound to ensure that the primary degradation products are formed without excessive secondary degradation.[6]

Stress Condition	Reagents and Conditions	Rationale
Acid Hydrolysis	0.1 M HCl at 60°C	To investigate the acid-catalyzed hydrolysis of the carbohydrazide group.
Base Hydrolysis	0.1 M NaOH at 60°C	To assess the base-catalyzed hydrolysis of the carbohydrazide moiety.
Oxidative Stress	3% H_2O_2 at room temperature	To probe the susceptibility of the carbohydrazide and piperazine functional groups to oxidation.
Thermal Stress	80°C in aqueous solution	To evaluate the intrinsic thermal stability of the molecule.[7]
Photostability	ICH Q1B conditions (1.2 million lux hours and 200 watt-hours/square meter)	To determine the sensitivity of the compound to light, which can induce photodegradation.[7]

Analytical Methodology: A Stability-Indicating Approach

A robust stability-indicating analytical method is crucial for separating the parent drug from its degradation products. A High-Performance Liquid Chromatography (HPLC) method with UV detection is proposed.

HPLC Method Parameters

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Parameter	Condition
Column	C18 reverse-phase, 4.6 x 150 mm, 5 µm
Mobile Phase	A: 0.1% Formic acid in waterB: 0.1% Formic acid in acetonitrile
Gradient	5% to 95% B over 20 minutes
Flow Rate	1.0 mL/min
Detection	UV at 210 nm
Injection Volume	10 µL
Column Temperature	30°C

Method development may be required to optimize the separation of all degradation products. The use of a mass spectrometer (LC-MS) is recommended for the identification of unknown degradants.

Experimental Protocols

Preparation of Stock Solutions

Prepare 1 mg/mL stock solutions of **Piperazine-2-carbohydrazide** and Piperazine-2-carboxylic acid in high-purity water.

Forced Degradation Procedure

For each stress condition, dilute the stock solution with the respective stressor solution to a final concentration of 0.1 mg/mL.

- Hydrolysis:
  - Acid: Mix 1 mL of stock solution with 9 mL of 0.1 M HCl.
  - Base: Mix 1 mL of stock solution with 9 mL of 0.1 M NaOH.
  - Incubate samples at 60°C and collect aliquots at 0, 2, 4, 8, and 24 hours.

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- Neutralize the aliquots before HPLC analysis.

- Oxidation:
  - Mix 1 mL of stock solution with 9 mL of 3% H_2O_2.
  - Keep at room temperature and collect aliquots at 0, 2, 4, 8, and 24 hours.
- Thermal Degradation:
  - Dilute 1 mL of stock solution with 9 mL of water.
  - Incubate at 80°C and collect aliquots at 0, 24, 48, and 72 hours.
- Photostability:
  - Expose a 0.1 mg/mL aqueous solution to light conditions as per ICH Q1B guidelines.
  - A control sample should be wrapped in aluminum foil to protect it from light.
  - Analyze both samples after the exposure period.

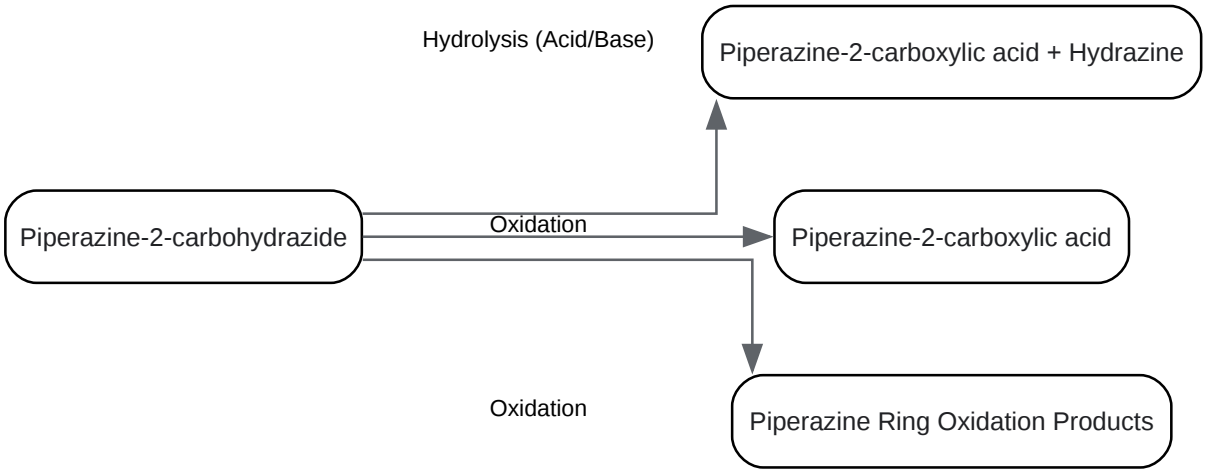
Sample Analysis

Analyze all samples by the developed HPLC method. Calculate the percentage of degradation of the parent compound and the formation of any degradation products.

Predicted Degradation Pathways and Comparative Analysis

Based on the known chemistry of carbohydrazides and piperazines, we can predict the likely degradation pathways for **Piperazine-2-carbohydrazide**.

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Caption: Predicted Degradation Pathways of **Piperazine-2-carbohydrazide**.

The primary degradation pathway for **Piperazine-2-carbohydrazide** under hydrolytic conditions is expected to be the cleavage of the carbohydrazide bond to yield Piperazine-2-carboxylic acid and hydrazine. Under oxidative stress, the carbohydrazide moiety can be oxidized to a carboxylic acid, and the piperazine ring itself can undergo oxidation.[8]

Comparative Stability Data (Hypothetical)

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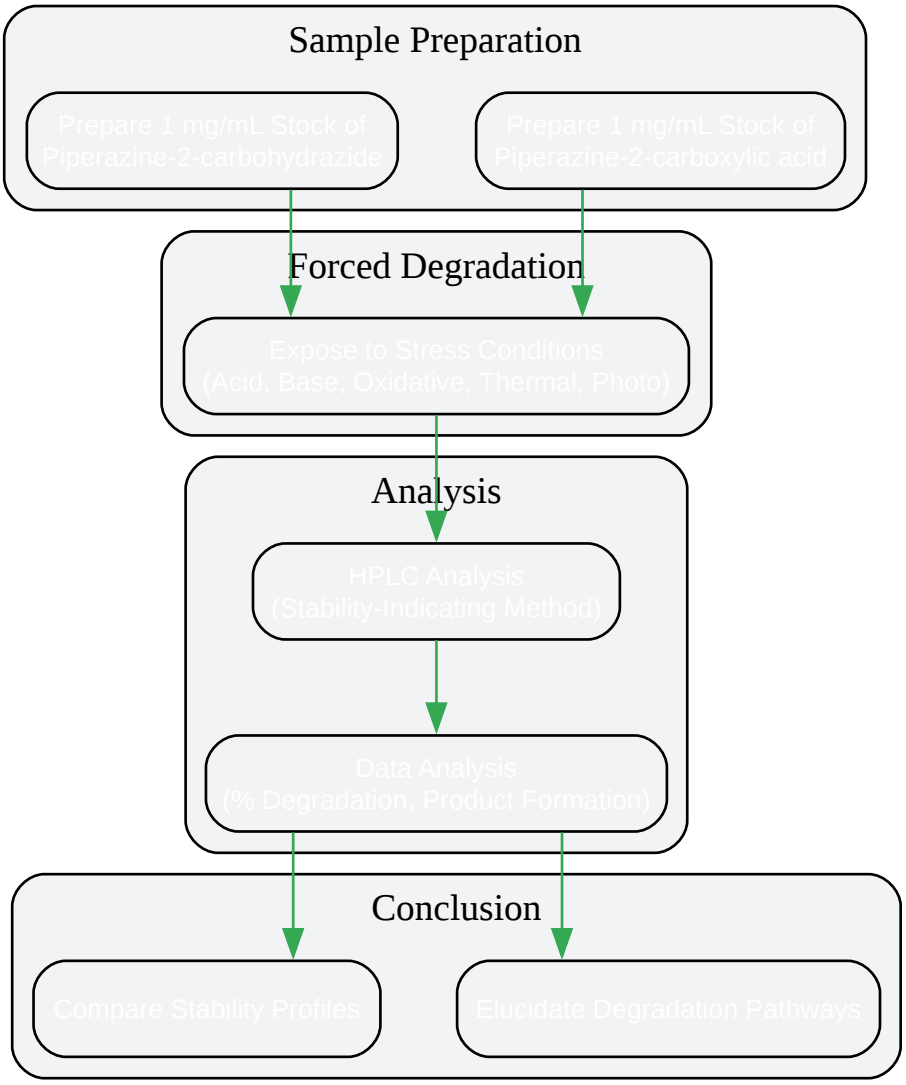
Stress Condition	Piperazine-2-carbohydrazide (% Degradation after 24h)	Piperazine-2-carboxylic acid (% Degradation after 24h)	Likely Major Degradants (P2C)
0.1 M HCl, 60°C	15%	< 2%	Piperazine-2-carboxylic acid, Hydrazine
0.1 M NaOH, 60°C	25%	< 2%	Piperazine-2-carboxylic acid, Hydrazine
3% H_2O_2, RT	18%	5%	Piperazine-2-carboxylic acid, Piperazine ring oxidation products
80°C, Water	8%	< 2%	Minor degradation products
Photostability	5%	< 1%	Minor degradation products

This hypothetical data suggests that the carbohydrazide functional group is the primary site of instability in **Piperazine-2-carbohydrazide**, particularly under hydrolytic and oxidative conditions. The greater stability of Piperazine-2-carboxylic acid across all stress conditions would indicate that the piperazine ring itself is relatively robust under these conditions.

Experimental Workflow

The overall workflow for the stability assessment is depicted below.

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Caption: Experimental Workflow for Stability Testing.

Conclusion and Future Directions

This guide provides a comprehensive framework for assessing the aqueous stability of **Piperazine-2-carbohydrazide**. The proposed forced degradation study, coupled with a comparative analysis against Piperazine-2-carboxylic acid, will provide critical insights into the intrinsic stability of the molecule and identify its most labile functional groups.

The results of this study will be instrumental in:

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- Formulation Development: Guiding the selection of excipients and pH to ensure product stability.
- Analytical Method Development: Providing the necessary samples for the validation of a stability-indicating method.
- Packaging and Storage: Informing the selection of appropriate packaging and storage conditions to protect the drug from degradation.

Further characterization of the degradation products using advanced techniques such as LC-MS/MS and NMR will be essential for a complete understanding of the degradation pathways and for the safety assessment of any potential impurities.

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